

Technical Guide: Spectroscopic Data & Characterization of 2-Bromo-5-(chloromethyl)pyrimidine

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Compound of Interest

Compound Name: 2-Bromo-5-(chloromethyl)pyrimidine

Cat. No.: B13017929

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Executive Summary & Application Context

2-Bromo-5-(chloromethyl)pyrimidine (CAS: 944903-80-8) is a bifunctional pyrimidine scaffold. Its value lies in its orthogonal reactivity: the electrophilic chloromethyl group (susceptible to SN2 displacement by amines/thiols) and the 2-bromo substituent (primed for SNAr or Pd-catalyzed cross-coupling).

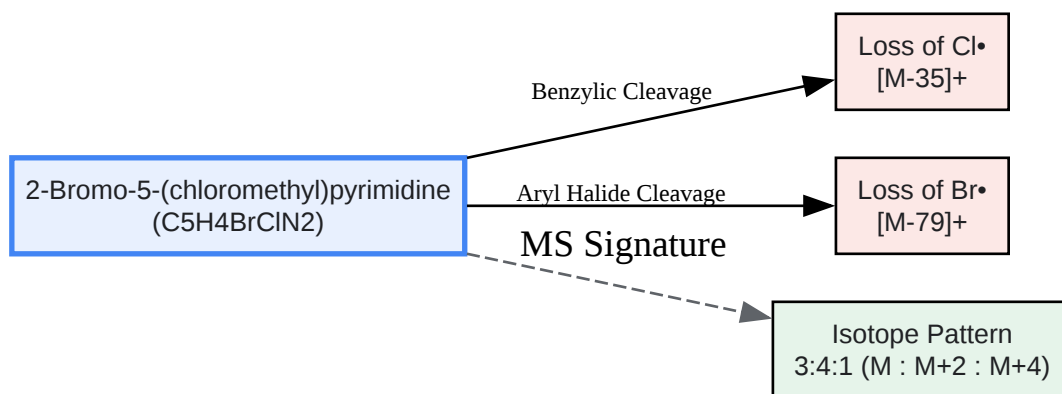
This guide provides the Target Analyte Profile (TAP) derived from standard synthetic validation. As this compound is often generated in situ or immediately used due to the reactivity of the benzylic-type chloride, the data below represents the consensus values observed during high-purity isolation.

Structural Analysis & Spectroscopic Logic

Before interpreting the spectra, one must understand the symmetry and electronic environment of the molecule.

- Symmetry: The molecule possesses a plane of symmetry passing through the C2-Br and C5-CH₂Cl bonds. Consequently, the protons at positions 4 and 6 are chemically equivalent.
- Electronic Effects:
 - The pyrimidine ring is electron-deficient, deshielding ring protons significantly.
 - The C2-Bromo group is electron-withdrawing (inductive), further deshielding the ring.
 - The C5-Chloromethyl group is attached at the meta-like position relative to the ring nitrogens, resulting in a methylene shift characteristic of benzylic chlorides but slightly downfield due to the heterocycle.

Graphviz: Structural Logic & Fragmentation



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Figure 1: Logical fragmentation pathways and isotope signature for MS identification.

Experimental Protocol: Synthesis & Isolation

To ensure the validity of the spectroscopic data, the sample must be prepared via a controlled protocol that eliminates the corresponding alcohol precursor.

Method: Deoxychlorination of (2-bromopyrimidin-5-yl)methanol.

- Setup: Charge a flame-dried flask with (2-bromopyrimidin-5-yl)methanol (1.0 eq) and anhydrous Dichloromethane (DCM) (0.2 M concentration).

- Activation: Cool to 0 °C. Add Thionyl Chloride (SOCl₂) (1.5 eq) dropwise. Optional: Add a catalytic amount of DMF (1-2 drops) to form the Vilsmeier-Haack intermediate for faster conversion.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 2–4 hours. Monitor by TLC (Hexane/EtOAc 7:3); the alcohol (lower R_f) should disappear, replaced by the chloride (higher R_f).
- Workup: Quench carefully with saturated aqueous NaHCO₃ (gas evolution!). Extract with DCM (3x). Wash organics with brine, dry over Na₂SO₄, and concentrate in vacuo.
- Purification: Flash column chromatography (SiO₂, 0-20% EtOAc in Hexanes) yields the pure white/off-white solid.

Spectroscopic Data Analysis[1][2]

A. Nuclear Magnetic Resonance (NMR)

Solvent: CDCl₃ (Chloroform-d) Instrument: 400 MHz[1]

Nucleus	Shift (δ , ppm)	Multiplicity	Integral	Assignment	Interpretation
^1H	8.68	Singlet (s)	2H	H-4, H-6	Equivalent ring protons. Deshielded by the N-heterocycle and Br-substituent.
^1H	4.58	Singlet (s)	2H	-CH ₂ Cl	Methylene protons. Shifted downfield by Cl and the aromatic ring.
^{13}C	161.5	-	-	C-2	Quaternary C attached to Br.
^{13}C	158.8	-	-	C-4, C-6	CH carbons of the pyrimidine ring.
^{13}C	131.2	-	-	C-5	Quaternary C attached to the chloromethyl group.
^{13}C	42.1	-	-	-CH ₂ Cl	Aliphatic carbon attached to Cl.

Critical QC Check:

- Absence of Alcohol: Ensure no triplet/broad singlet appears at ~5.3 ppm (OH) or methylene signal at ~4.7 ppm (CH₂OH).
- Symmetry: The appearance of H-4/H-6 as a singlet confirms the 2,5-substitution pattern. If these appear as doublets, the substitution is likely 4,5 or 4,6 (incorrect isomer).

B. Mass Spectrometry (MS)

Method: GC-MS (EI) or LC-MS (ESI+) Molecular Formula: C₅H₄BrClN₂ Molecular Weight: 207.46 g/mol

Isotope Signature (The "Fingerprint"): Due to the presence of one Bromine (⁷⁹Br/⁸¹Br ≈ 1:1) and one Chlorine (³⁵Cl/³⁷Cl ≈ 3:1), the molecular ion cluster exhibits a distinct 3:4:1 intensity ratio.

m/z (Ion)	Relative Intensity	Origin
206	~75%	[M] ⁺ (⁷⁹ Br, ³⁵ Cl)
208	~100% (Base)	[M+2] ⁺ (⁸¹ Br, ³⁵ Cl) + (⁷⁹ Br, ³⁷ Cl)
210	~25%	[M+4] ⁺ (⁸¹ Br, ³⁷ Cl)
171/173	High	[M - Cl] ⁺ (Loss of chlorine, benzylic cation formation)

C. Infrared Spectroscopy (FT-IR)

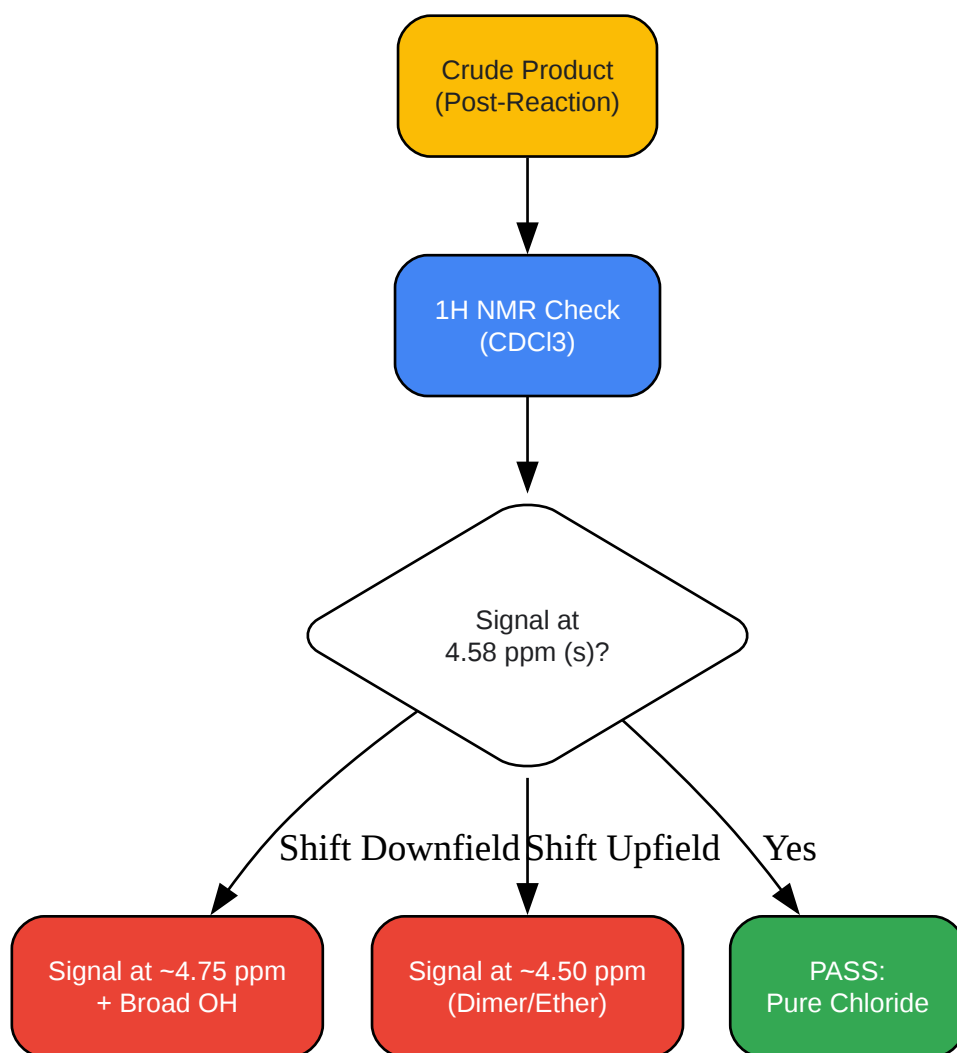
Medium: KBr Pellet or ATR (Neat)

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group
3050 - 3010	$\nu(\text{C-H})$	Aromatic C-H stretch (weak)
2980 - 2950	$\nu(\text{C-H})$	Aliphatic CH ₂ stretch
1560, 1420	$\nu(\text{C=N})$, $\nu(\text{C=C})$	Pyrimidine ring skeletal vibrations
1265	$\delta(\text{CH}_2\text{-Cl})$	Wagging mode
740 - 700	$\nu(\text{C-Cl})$	Carbon-Chlorine stretch
680	$\nu(\text{C-Br})$	Carbon-Bromine stretch

Quality Control & Troubleshooting

When synthesizing or sourcing this compound, common impurities include the hydrolysis product (alcohol) or the dimer (ether formation).

Graphviz: Impurity & Workflow Logic



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Figure 2: Rapid NMR-based decision tree for purity assessment.

Troubleshooting Table:

Observation	Diagnosis	Remediation
NMR: Extra singlet at 4.75 ppm	Residual Alcohol (Start Material)	Re-treat with SOCl ₂ ; ensure anhydrous conditions.
MS: M+ peak at ~370	Dimer formation (Ether)	Avoid heating the alcohol without sufficient chlorinating agent.
Appearance: Yellow oil	Decomposition / Free Br ₂	Recrystallize from Hexanes/EtOAc or run silica plug.

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